Application Note: (S)-2-(Phenoxymethyl)morpholine in Medicinal Chemistry

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Compound of Interest

Compound Name:	*(S)-2-(phenoxymethyl)morpholine*
Cat. No.:	*B8524709*

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Part 1: Executive Summary & Pharmacophore Significance[1]

(S)-2-(phenoxymethyl)morpholine (CAS: 167273-56-5) is a privileged chiral scaffold in medicinal chemistry, primarily utilized in the development of central nervous system (CNS) agents.[1] Structurally, it represents the core pharmacophore of the selective norepinephrine reuptake inhibitor (NRI) Viloxazine (Qelbree) and is closely related to Reboxetine.

Unlike its racemic counterparts, the (S)-enantiomer is often the focus of asymmetric synthesis campaigns to probe the stereochemical requirements of the Norepinephrine Transporter (NET) and Serotonin Transporter (SERT) binding pockets. The molecule combines a lipophilic phenoxymethyl group (for hydrophobic pocket engagement) with a hydrophilic morpholine ring (providing solubility and a protonatable nitrogen for ionic anchoring).

Key Physicochemical Properties

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Property	Value	Significance in Drug Design
Molecular Weight	193.24 g/mol	Ideal fragment for Fragment-Based Drug Discovery (FBDD).[1]
pKa (Conj. Acid)	~8.4	Predominantly ionized at physiological pH (7.4), facilitating ionic interaction with Asp75 in NET.
LogP	~1.2 - 1.5	Optimal range for Blood-Brain Barrier (BBB) penetration.[1]
Chirality	(S)-Enantiomer	Often correlates with higher affinity in NET inhibitors (e.g., (S,S)-Reboxetine).[1]

Part 2: Synthetic Protocols

The synthesis of **(S)-2-(phenoxymethyl)morpholine** requires high enantiomeric excess (ee). The "Chiral Pool" approach using (S)-Glycidyl Phenyl Ether is the industry standard for reproducibility and scalability.[1]

Protocol A: Asymmetric Synthesis via Sulfate Ester Cyclization

Objective: Synthesis of **(S)-2-(phenoxymethyl)morpholine** from (S)-Glycidyl Phenyl Ether.[1]
Scale: Gram-scale (scalable to kg).

Reagents & Materials

- (S)-Glycidyl Phenyl Ether (>98% ee)[1]
- 2-Aminoethyl hydrogen sulfate (97%)[1]
- Sodium Hydroxide (NaOH), pellets

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- Solvents: Methanol (MeOH), Toluene, Dichloromethane (DCM)

Step-by-Step Methodology

- Preparation of Alkoxide:
  - Dissolve sodium hydroxide (2.2 equiv) in minimal water and dilute with Methanol (10 volumes relative to epoxide).
  - Cool the solution to 0°C.
- Ring Opening & Cyclization (One-Pot):
  - Add 2-Aminoethyl hydrogen sulfate (1.1 equiv) to the basic solution.[1] Stir for 15 minutes.
  - Add (S)-Glycidyl Phenyl Ether (1.0 equiv) dropwise over 30 minutes to control exotherm. [1]
  - Critical Process Parameter (CPP): Maintain internal temperature < 10°C during addition to prevent polymerization.
  - Allow the mixture to warm to room temperature, then heat to 50°C for 4–6 hours.
  - Mechanism:[1][2][3][4][5] The amine attacks the epoxide (regioselective at the terminal carbon), followed by intramolecular displacement of the sulfate group by the resulting alkoxide.
- Workup & Isolation:
  - Concentrate the reaction mixture under reduced pressure to remove Methanol.
  - Dilute the residue with water and extract with Toluene (3x).
  - Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, and filter.
  - Concentrate to yield the crude oil.
- Purification (Optional but Recommended):

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- Convert to the Hydrochloride salt by adding 2M HCl in Diethyl Ether. The salt precipitates as a white solid.
- Recrystallize from Isopropanol/Ethanol to upgrade ee% if necessary.

Visualization: Synthetic Workflow

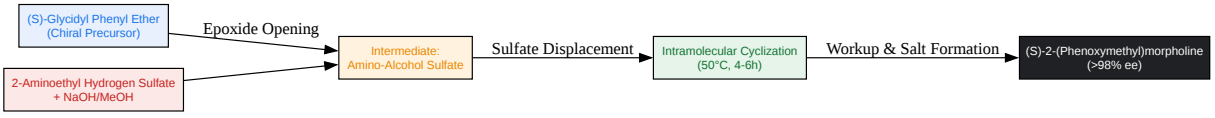

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Figure 1: One-pot asymmetric synthesis of **(S)-2-(phenoxymethyl)morpholine** via sulfate ester displacement.[1]

Part 3: Medicinal Chemistry Applications[1][6][7]

Structure-Activity Relationship (SAR) Probing

This scaffold serves as the "Null" comparator in SAR studies for Norepinephrine Reuptake Inhibitors (NRIs).[1] By comparing **(S)-2-(phenoxymethyl)morpholine** with Viloxazine (2-ethoxy substitution), researchers can quantify the thermodynamic contribution of the ortho-substituent.

- The "Ortho-Effect": In Viloxazine, the ortho-ethoxy group locks the phenyl ring conformation relative to the morpholine core, fitting a specific hydrophobic cleft in the NET transporter.
- Selectivity Tuning: The unsubstituted phenoxymethyl scaffold typically shows reduced NET potency but can be derivatized at the morpholine Nitrogen to shift selectivity towards Dopamine (DAT) or Serotonin (SERT) transporters.

Fragment-Based Drug Discovery (FBDD)

Due to its low molecular weight (<200 Da), this molecule is an ideal "fragment."[1]

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- Protocol: Screen the fragment against GPCRs or Transporters using Surface Plasmon Resonance (SPR) or NMR.
- Growth Vector: The secondary amine is the primary vector for "fragment growing," allowing attachment of linkers to reach adjacent binding pockets (e.g., S1' site).

Visualization: Pharmacophore & SAR Logic[1][8]

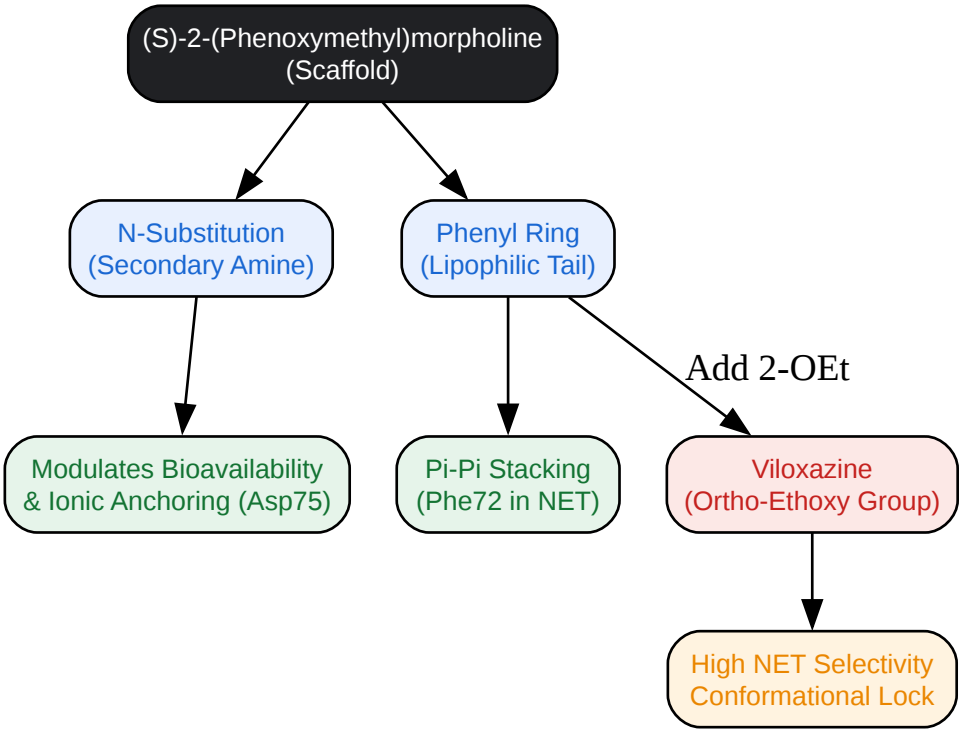

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Figure 2: SAR logic demonstrating how the scaffold interacts with biological targets and relates to Viloxazine.

Part 4: Analytical Quality Control

To ensure data integrity in biological assays, the enantiomeric purity must be verified.

Chiral HPLC Method[1]

- Column: Chiralcel OD-H or AD-H (4.6 x 250 mm, 5 µm).[1]
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).[1]

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- Flow Rate: 1.0 mL/min.
- Detection: UV @ 220 nm and 270 nm.
- Expected Retention: The (S)-enantiomer typically elutes distinct from the (R)-enantiomer (verify with racemic standard).[1]

NMR Characterization ($CDCl_3$, 400 MHz)

- Diagnostic Peak: The proton at the chiral center (C2-H) appears as a multiplet around 3.7–3.9 ppm.[1]
- Diastereotopic Protons: The -CH_2- adjacent to the phenoxy group will appear as a split doublet of doublets (dd) due to the influence of the chiral center.[1]

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